Thermodynamic Stability & Reactivity of 3-Methoxypropanesulfonyl Moieties: A Mechanistic Guide

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Compound of Interest

Compound Name:	*1-(3-Methoxypropanesulfonyl)piperidine*
CAS No.:	*1341372-84-6*
Cat. No.:	*B1428969*

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Executive Summary & Molecular Architecture

The 3-methoxypropanesulfonyl (3-MPS) moiety represents a critical structural motif in functional electrolytes for high-voltage lithium-ion batteries and as a "soft-linker" in prodrug design. Its thermodynamic profile is defined by the interplay between the electron-withdrawing sulfonyl group (

) and the electron-donating ether oxygen at the

-position.

Unlike simple alkyl sulfonates, the 3-MPS moiety exhibits unique Neighboring Group Participation (NGP), where the ether oxygen can intramolecularly stabilize cationic transition states or facilitate cyclization. This guide dissects the thermodynamic boundaries of this moiety,

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focusing on hydrolytic resistance, thermal decomposition pathways, and electrochemical oxidation windows.

Structural Definition

The moiety is defined as:

[1]

- -Methoxy Group: Provides solvation capability (Lewis base) and NGP potential.
- Propyl Spacer: A 3-carbon chain that is entropically favorable for 5-membered ring formation (cyclization).
- Sulfonyl Core: High oxidation state sulfur (

  ), acting as a strong electron-withdrawing group (EWG).

Thermodynamic Stability Profile

The stability of the 3-MPS moiety is not static; it is a function of the leaving group (

) and environmental conditions (pH, temperature, potential).

Hydrolytic Stability & Anchimeric Assistance

In aqueous or protic media, the thermodynamic stability of 3-MPS derivatives (especially halides and esters) is compromised by the

-methoxy oxygen.

- Mechanism: The ether oxygen acts as an internal nucleophile. It attacks the sulfur center, displacing the leaving group (

) to form a transient, cyclic 5-membered oxosulfonium intermediate.
- Kinetic Consequence: This anchimeric assistance lowers the activation energy (

) for hydrolysis compared to a standard

  -propanesulfonyl analog.

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- Thermodynamic Outcome: The reaction is driven forward by the relief of steric strain upon ring opening by water, ultimately yielding 3-methoxypropanesulfonic acid.

Thermal Decomposition: The Sultone Driver

At elevated temperatures (

), the 3-MPS moiety faces a critical thermodynamic cliff: cyclization-elimination.

- Pathway: The thermodynamic drive to form the stable 5-membered ring 1,3-propane sultone causes the ejection of the methyl group attached to the ether oxygen (typically as methyl chloride or methanol, depending on

).
- Safety Implication: 1,3-propane sultone is a potent alkylating agent and carcinogen. Understanding this decomposition pathway is vital for safety profiles in drug development and battery safety venting.

Electrochemical Stability (HOMO/LUMO)

For electrolyte applications, the 3-MPS moiety offers a compromise:

- Oxidation (Anodic Limit): The sulfonyl group lowers the HOMO energy, making the molecule more resistant to oxidation than pure polyethers (glymes). Stability is typically maintained up to 4.5 V vs. Li/Li+.
- Reduction (Cathodic Limit): The sulfonyl sulfur is susceptible to reduction at low potentials (

  ), often facilitating the formation of a passive Solid Electrolyte Interphase (SEI) layer.

Comparative Stability Data

The following table summarizes the thermodynamic parameters relative to the non-ether analog (

-propanesulfonyl).

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Parameter	3-Methoxypropanesulfonyl-Cl	-Propanesulfonyl-Cl	Mechanistic Driver
Hydrolysis (pH 7, 25°C)	~18 mins	~75 mins	-Oxygen Anchimeric Assistance (NGP)
Thermal Onset ( )	135°C	160°C	Formation of 1,3-propane sultone
Oxidation Potential (vs Li/Li+)	4.6 V	4.8 V	Inductive donation from Methoxy group
LUMO Energy (DFT)	-1.2 eV	-0.9 eV	Lower LUMO facilitates SEI reduction

Mechanistic Visualization

Pathway A: Intramolecular Cyclization (The "Sultone Trap")

The following diagram illustrates the thermodynamic failure mode where the linear moiety cyclizes to form the thermodynamically stable sultone.



Fig 1. Thermal decomposition pathway via anchimeric assistance.

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Pathway B: Electrochemical SEI Formation

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This diagram details how the moiety functions in a battery context, sacrificing itself to form a protective layer.

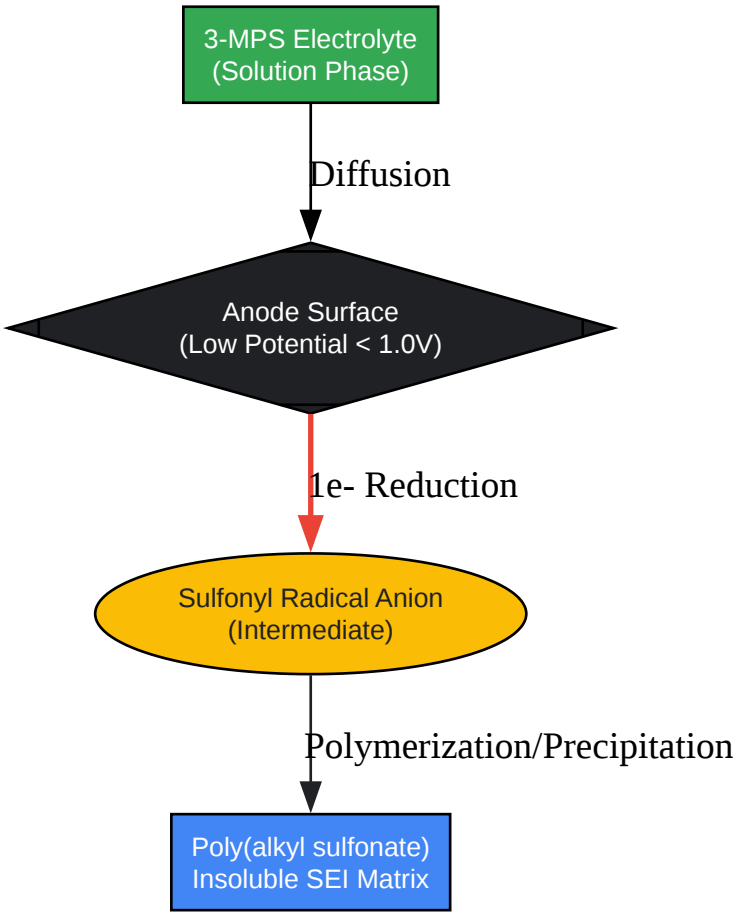

Fig 2. Electrochemical reduction mechanism for SEI formation.

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Experimental Protocols

These protocols are designed to be self-validating. If the control standards do not behave as predicted, the experimental setup is invalid.

Protocol A: Hydrolytic Stability Assay via NMR Kinetics

Objective: Determine the pseudo-first-order rate constant (

) of hydrolysis to quantify the NGP effect.

- Preparation:

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- Dissolve 0.05 mmol of 3-methoxypropanesulfonyl chloride in 0.6 mL of (acetonitrile-d3).
- Validation Step: Acquire a -NMR spectrum. Confirm diagnostic triplet at ppm (methoxy-adjacent methylene).

- Initiation:
  - Add 0.1 mL of buffered to pH 7.0 (phosphate buffer). Shake vigorously for 10 seconds.
  - Note: The immiscibility may require a co-solvent; ensure the mixture is homogeneous (use 1:1 if necessary).
- Acquisition:
  - Insert into NMR probe pre-heated to 25°C.
  - Acquire spectra every 5 minutes for 3 hours.
- Analysis:
  - Monitor the disappearance of the triplet and the appearance of the signal (shifted upfield).
  - Plot vs. time. A linear fit indicates first-order kinetics.
  - Control: Run

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-propanesulfonyl chloride in parallel. The 3-methoxy variant must degrade faster (

) to confirm the NGP mechanism.

Protocol B: Thermal Stability via TGA-MS (Evolved Gas Analysis)

Objective: Identify the onset of cyclization and the nature of the leaving group.

- Setup:
  - Load 5-10 mg of the 3-methoxypropanesulfonyl ester into an alumina crucible.
  - Instrument: TGA coupled with Quadrupole Mass Spectrometer.
- Ramp:
  - Equilibrate at 30°C under

    flow (50 mL/min).
  - Ramp at 5°C/min to 300°C.
- Detection:
  - Monitor weight loss (TGA).
  - Monitor m/z signals: 15 (CH_3), 31 (OCH_3), 50/52 (CH_3Cl if chloride is used), and 122 (Propane Sultone parent ion).
- Interpretation:
  - A weight loss event at

    accompanied by detection of the alkyl halide (Me-Cl or Me-Br) confirms the Sultone Cyclization Pathway.
  - Safety: Ensure exhaust is scrubbed; propane sultone is carcinogenic.

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